

Application Notes and Protocols: PNU-145156E in DMSO for In Vitro Assays

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Compound of Interest

Compound Name: PNU-145156E

Cat. No.: B10784758

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Introduction

PNU-145156E is a novel investigational compound with potential applications in various in vitro research settings. Proper handling and preparation of **PNU-145156E**, particularly its dissolution in dimethyl sulfoxide (DMSO), are critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the solubilization of **PNU-145156E** in DMSO and its subsequent use in in vitro assays, along with a summary of its key characteristics.

Quantitative Data

The solubility of a compound is a critical parameter for in vitro studies. The following table summarizes the solubility of **PNU-145156E** in DMSO.

Compound	Solvent	Solubility	Molar Mass (g/mol)
PNU-145156E	DMSO	≥ 10 mg/mL	720.78

Note: It is recommended to warm the solution to 37°C and sonicate to enhance dissolution.

Experimental Protocols

Preparation of PNU-145156E Stock Solution (10 mM) in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PNU-145156E** in DMSO.

Materials:

- **PNU-145156E** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially if the stock solution will be used in cell-based assays.
- Weighing the Compound: Accurately weigh the required amount of **PNU-145156E** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.21 mg of **PNU-145156E** (Molar Mass = 720.78 g/mol).
- Dissolution:
 - Add the weighed **PNU-145156E** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube. For a 10 mM solution with 7.21 mg of the compound, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- Warming and Sonication (Optional but Recommended):
 - If the compound does not fully dissolve, warm the solution in a 37°C water bath or heat block for 5-10 minutes.
 - Following warming, sonicate the solution for 10-15 minutes.
 - Visually inspect the solution to ensure there are no visible particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year). Avoid repeated exposure to light.

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for typical in vitro experiments.

Materials:

- 10 mM **PNU-145156E** stock solution in DMSO
- Appropriate sterile cell culture medium or assay buffer
- Sterile dilution tubes
- Calibrated pipettes

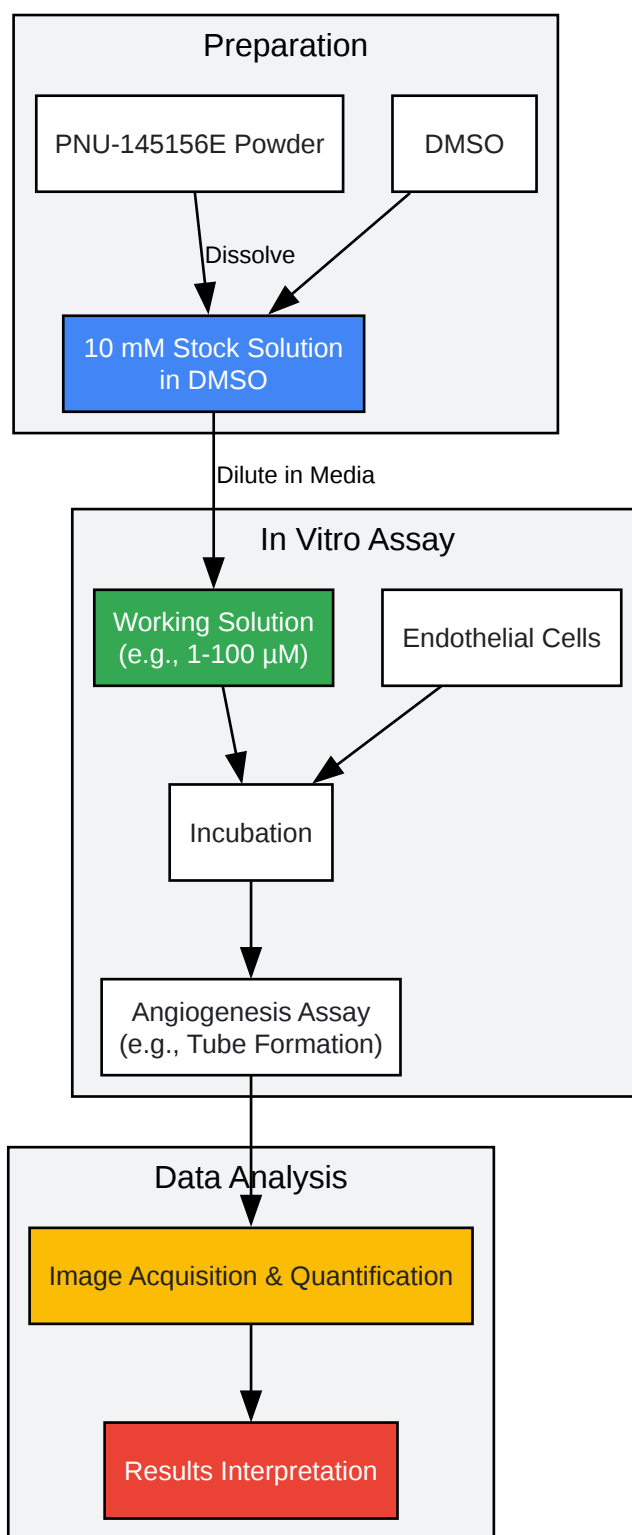
Procedure:

- Determine Final Concentration: Decide on the final concentration of **PNU-145156E** required for your specific in vitro assay (e.g., 1 µM, 10 µM, 100 µM).
- Serial Dilutions: Perform serial dilutions of the 10 mM stock solution in the appropriate cell culture medium or assay buffer.

- Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity or other off-target effects. Always include a vehicle control (medium/buffer with the same final concentration of DMSO) in your experimental design.
- Example Dilution for a 10 μM Working Solution:
 - To prepare 1 mL of a 10 μM working solution from a 10 mM stock, you would perform a 1:1000 dilution.
 - Add 1 μL of the 10 mM **PNU-145156E** stock solution to 999 μL of cell culture medium or assay buffer.
 - Mix thoroughly by gentle pipetting or vortexing.
- Immediate Use: Use the freshly prepared working solutions immediately for your in vitro assays. Do not store diluted aqueous solutions for extended periods.

Signaling Pathway and Experimental Workflow

PNU-145156E's mechanism of action involves the inhibition of angiogenesis, a critical process in tumor growth and metastasis. The following diagram illustrates a simplified workflow for assessing the anti-angiogenic potential of **PNU-145156E** in an in vitro setting.



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Caption: Workflow for assessing **PNU-145156E**'s anti-angiogenic effects in vitro.

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